

# toxicological data and exposure limits for 1-Dodecanethiol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Dodecanethiol

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## An In-depth Technical Guide to the Toxicological Data and Exposure Limits for 1-Dodecanethiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological data and established exposure limits for **1-Dodecanethiol** (CAS No. 112-55-0), also known as Dodecyl Mercaptan or Lauryl Mercaptan.<sup>[1][2][3]</sup> The information is compiled from various safety data sheets and governmental agency databases to assist in risk assessment and the implementation of appropriate safety protocols.

## Toxicological Data Summary

The following tables summarize the key quantitative toxicological data for **1-Dodecanethiol**.

### Table 1: Acute Toxicity

Endpoint	Route	Species	Value	Reference
LD50	Oral	Rat	> 5000 mg/kg	[3][4][5]
LD50	Oral	Rabbit	> 2000 mg/kg	[4][6]
LD50	Oral	Mouse	> 5000 mg/kg	[7]
LD50	Dermal	Rat	> 2000 mg/kg	[3][4][5]
LC50	Inhalation	Rat	> 3.1 mg/L (4.5 h)	[4]

**Table 2: Irritation and Sensitization**

Endpoint	Species	Result	Reference
Skin Corrosion/Irritation	Rabbit	Corrosive / Causes severe skin burns	[4][8][9]
Serious Eye Damage/Irritation	Rabbit	Causes serious eye damage	[7][9][10]
Skin Sensitization	Mouse	Sensitizer / May cause an allergic skin reaction	[4][9][10][11]

**Table 3: Occupational Exposure Limits**

Organization	Limit Type	Value	Reference
ACGIH	TLV-TWA	0.1 ppm	[2][3][12][13]
NIOSH	REL-C	0.5 ppm (4.1 mg/m <sup>3</sup> ) [15-minute]	[1][12]
Cal/OSHA	PEL-TWA	0.1 ppm	[12]
OSHA	PEL	None established	[1][12]

Abbreviations:

- LD50: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of the test population.
- LC50: Lethal Concentration, 50%. The concentration of a substance in the air that is lethal to 50% of the test population.
- ACGIH: American Conference of Governmental Industrial Hygienists.
- TLV-TWA: Threshold Limit Value - Time-Weighted Average. The average exposure on the basis of an 8h/day, 40h/week work schedule.
- NIOSH: National Institute for Occupational Safety and Health.
- REL-C: Recommended Exposure Limit - Ceiling. A concentration that should not be exceeded at any time during the workday.
- OSHA: Occupational Safety and Health Administration.
- PEL: Permissible Exposure Limit.

## Toxicological Endpoints

Acute Toxicity: **1-Dodecanethiol** exhibits low acute toxicity via oral and dermal routes, with LD50 values greater than 2000 mg/kg.[3][4][5][9] Inhalation toxicity is also low.[4]

Skin and Eye Irritation: The substance is classified as corrosive to the skin and causes severe skin burns and eye damage.[4][8][9][10] Contact can result in redness, pain, and irreversible damage to the skin and eyes.[10][11]

Sensitization: **1-Dodecanethiol** is a known skin sensitizer.[2][13] Repeated or prolonged contact may lead to an allergic skin reaction, causing dermatitis.[11][14][15] Symptoms of an allergic reaction can include rash, itching, and swelling.[3]

Genotoxicity and Carcinogenicity: Based on available data, **1-Dodecanethiol** is not classified as a germ cell mutagen or a carcinogen.[10] An Ames test for mutagenicity was negative.[4]

Target Organs: The primary target organs for **1-Dodecanethiol** exposure are the eyes, skin, respiratory system, and central nervous system.[1][16] Symptoms of exposure can include

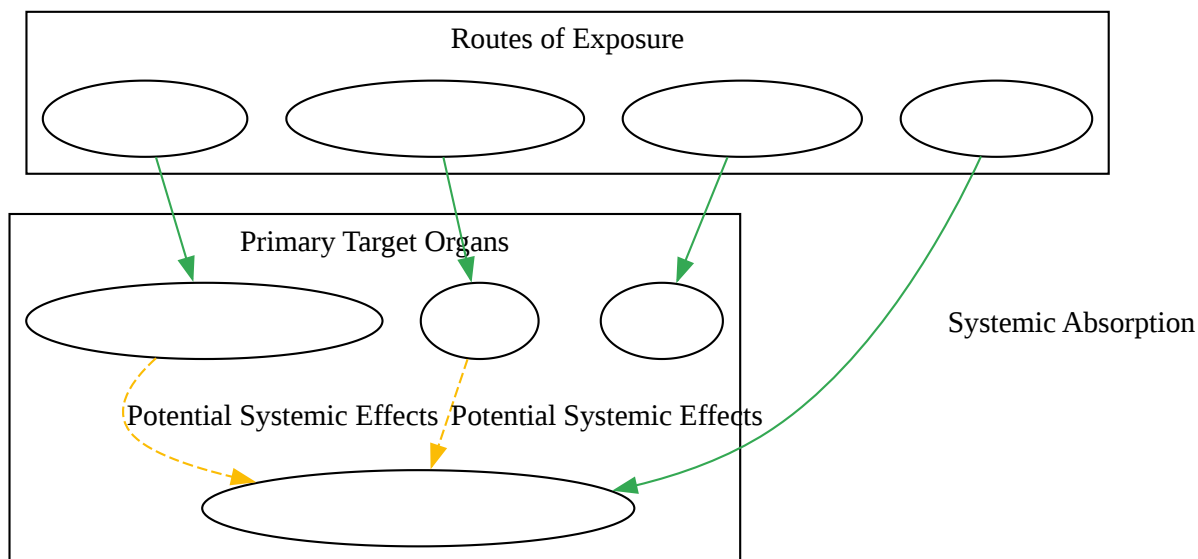
irritation, cough, dizziness, headache, and nausea.[\[6\]](#)[\[11\]](#)[\[16\]](#)

## Experimental Protocols

The toxicological data presented are primarily derived from standardized studies conducted according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- OECD Test Guideline 401 (Acute Oral Toxicity): This guideline details a procedure where a substance is administered in a single dose by gavage to a group of fasted rodents. The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 value is then calculated.[\[4\]](#)
- OECD Test Guideline 402 (Acute Dermal Toxicity): In this test, the substance is applied to a shaved area of the skin of animals (typically rats or rabbits) for 24 hours.[\[4\]](#) The animals are observed for signs of toxicity and mortality over 14 days to determine the dermal LD50.
- OECD Test Guideline 403 (Acute Inhalation Toxicity): This protocol involves exposing animals (usually rats) to the substance as a gas, vapor, or aerosol in a chamber for a defined period (e.g., 4 hours).[\[4\]](#) Observations for toxicity and mortality are conducted for up to 14 days to determine the LC50.
- OECD Test Guideline 429 (Skin Sensitization: Local Lymph Node Assay - LLNA): This is a method for identifying potential skin sensitizers. The test substance is applied to the ears of mice for several consecutive days. Proliferation of lymphocytes in the lymph node draining the site of application is measured. A substance is classified as a sensitizer if it induces a specific level of proliferation compared to control animals.[\[4\]](#)[\[5\]](#)

## Visualizations: Workflows and Logical Relationships



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- To cite this document: BenchChem. [toxicological data and exposure limits for 1-Dodecanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093513#toxicological-data-and-exposure-limits-for-1-dodecanethiol]

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